

(S,R,S)-AHPC-C4-NH2 dihydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: (S,R,S)-AHPC-C4-NH2
dihydrochloride

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Technical Support Center: (S,R,S)-AHPC-C4-NH2 Dihydrochloride

This technical support center provides guidance for researchers, scientists, and drug development professionals encountering solubility issues with **(S,R,S)-AHPC-C4-NH2 dihydrochloride**.

Compound Profile

(S,R,S)-AHPC-C4-NH2 dihydrochloride is a synthesized E3 ligase ligand-linker conjugate. It incorporates the (S,R,S)-AHPC based VHL ligand and a C4 amine linker, and is used in the development of Proteolysis Targeting Chimeras (PROTACs).^{[1][2][3][4]} As a dihydrochloride salt, it is engineered for enhanced aqueous solubility and stability compared to its free base form.^[2] However, due to its complex structure, achieving complete dissolution can still be challenging.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **(S,R,S)-AHPC-C4-NH2 dihydrochloride**?

A1: While specific quantitative solubility data for **(S,R,S)-AHPC-C4-NH2 dihydrochloride** is not readily published, based on structurally similar compounds (see Table 1), it is expected to be soluble in DMSO. Aqueous solubility is also anticipated due to the dihydrochloride salt form,

though this may be more limited. Complete dissolution may require physical assistance such as sonication or gentle heating.

Q2: Why is my lot of **(S,R,S)-AHPC-C4-NH2 dihydrochloride** difficult to dissolve even in DMSO?

A2: Several factors can influence the dissolution of this compound:

- **Hygroscopic Nature of DMSO:** DMSO readily absorbs moisture from the air, which can significantly reduce its solvating power for many organic compounds. Always use fresh, anhydrous, high-purity DMSO from a freshly opened bottle.
- **Compound Purity and Form:** The presence of impurities or different polymorphic forms can affect solubility.
- **Concentration:** The desired concentration may exceed the compound's solubility limit in the chosen solvent.
- **Temperature:** Dissolution is an endothermic process for many compounds, and ambient laboratory temperatures may not provide sufficient energy to overcome the crystal lattice energy.

Q3: Can I use water to dissolve **(S,R,S)-AHPC-C4-NH2 dihydrochloride**?

A3: As a dihydrochloride salt, this compound is designed to have improved aqueous solubility. However, the large and complex organic structure may still limit its solubility in purely aqueous solutions. It is recommended to first attempt dissolution in an organic solvent like DMSO to create a concentrated stock solution, which can then be diluted into aqueous buffers. If direct dissolution in an aqueous buffer is required, be prepared to test a range of concentrations and pH values.

Q4: How does pH affect the solubility of this compound?

A4: **(S,R,S)-AHPC-C4-NH2 dihydrochloride** contains amine groups that are protonated in the salt form. The solubility of such compounds is generally pH-dependent. At lower pH values (acidic conditions), the amine groups will be fully protonated, which typically enhances solubility in aqueous media. As the pH increases (becomes more basic), the amine groups may become

deprotonated, leading to a decrease in aqueous solubility and potential precipitation of the free base.

Troubleshooting Guide

Issue: The compound is not dissolving in the chosen solvent.

- Question: Have you tried physical methods to aid dissolution?
 - Answer: Gently vortex or sonicate the solution. A water bath sonicator is often effective. If the compound still does not dissolve, gentle warming (e.g., to 37°C) can be attempted, but be mindful of potential compound degradation at higher temperatures.
- Question: Are you using an appropriate solvent and is it of high quality?
 - Answer: For initial stock solutions, high-purity, anhydrous DMSO is recommended. If using DMSO, ensure it is from a recently opened bottle to minimize water absorption. If working with aqueous solutions, consider adjusting the pH to be more acidic.
- Question: Is it possible your desired concentration is too high?
 - Answer: Try preparing a more dilute solution. It is often better to start with a lower concentration and then perform serial dilutions.

Issue: The compound dissolves initially but then precipitates out of solution.

- Question: Are you diluting a DMSO stock solution into an aqueous buffer?
 - Answer: This is a common issue. The compound may be soluble in the DMSO/aqueous mixture at high concentrations, but as the percentage of water increases upon further dilution, the compound's solubility may decrease, leading to precipitation. To mitigate this, try to keep the final concentration of DMSO in your working solution as high as is permissible for your experiment, and add the DMSO stock to the aqueous buffer slowly while vortexing.
- Question: Has the pH of the solution changed?

- Answer: If you are working with a buffered aqueous solution, ensure the buffer has sufficient capacity to maintain the desired pH after the addition of your compound's stock solution. A significant change in pH could cause the compound to precipitate.

Quantitative Data for Similar Compounds

Compound Name	Solvent	Reported Solubility	Notes
(S,R,S)-AHPC monohydrochloride	DMSO	125 mg/mL	Requires sonication.
Water	100 mg/mL	Requires sonication.	
(S,R,S)-AHPC-phenol-C4-NH2 dihydrochloride	DMSO	100 mg/mL	Requires sonication; hygroscopic nature of DMSO impacts solubility.
(S,R,S)-AHPC-PEG4-NH2 hydrochloride	DMSO	100 mg/mL	Use fresh DMSO as moisture can reduce solubility.

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

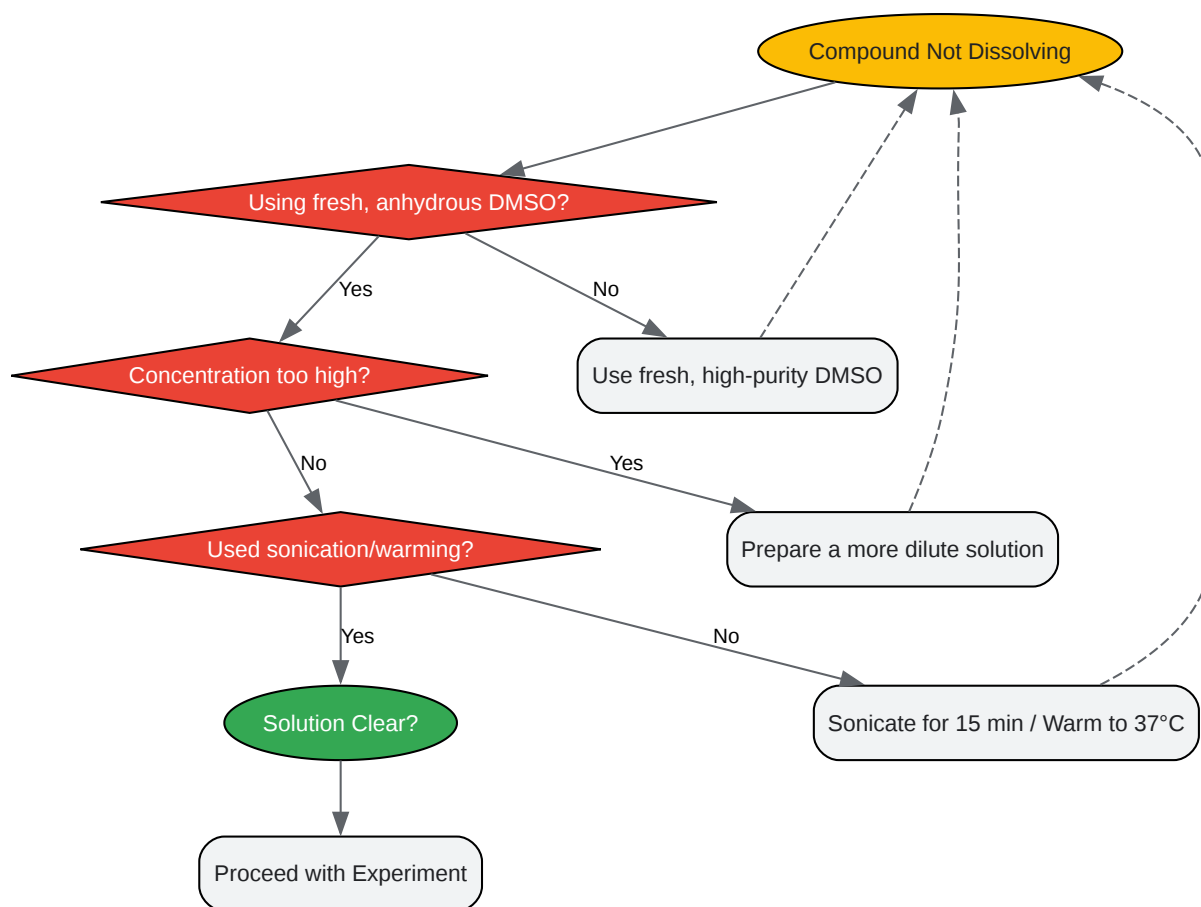
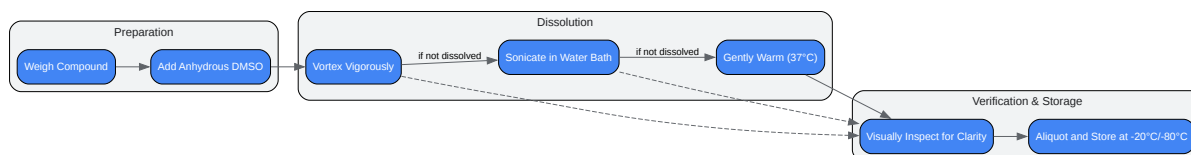
- Weighing: Accurately weigh the desired amount of **(S,R,S)-AHPC-C4-NH2 dihydrochloride** in a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of fresh, anhydrous, high-purity DMSO to achieve the target concentration.
- Initial Mixing: Cap the vial tightly and vortex vigorously for 1-2 minutes.
- Sonication: If the compound is not fully dissolved, place the vial in a water bath sonicator for 10-15 minutes. Check for dissolution periodically.

- **Gentle Warming (Optional):** If sonication is insufficient, warm the solution in a 37°C water bath for 5-10 minutes with intermittent vortexing.
- **Visual Inspection:** Once the solution is clear and free of visible particles, it is ready for use or storage.
- **Storage:** Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: General Solubility Testing

- **Preparation:** Prepare a series of vials with a small, accurately weighed amount of the compound (e.g., 1 mg).
- **Solvent Addition:** To the first vial, add a small, precise volume of the test solvent (e.g., 100 µL).
- **Mixing and Observation:** Vortex and/or sonicate the vial as described in Protocol 1. Observe if the compound completely dissolves.
- **Titration:** If the compound dissolves, it is soluble at that concentration (e.g., 10 mg/mL). If it does not, add another aliquot of the solvent (e.g., another 100 µL) to decrease the concentration (e.g., to 5 mg/mL) and repeat the mixing process.
- **Determination:** Continue this process until the compound fully dissolves to determine the approximate solubility.

Visualizations



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